

# C.I. Vat Blue 43 chemical structure and properties

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: C.I. Vat blue 43

Cat. No.: B072164

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## In-Depth Technical Guide to C.I. Vat Blue 43

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical structure, properties, and synthesis of **C.I. Vat Blue 43**, a synthetic organic dye belonging to the carbazole class. The information is curated for professionals in research and development who require detailed chemical data.

## Chemical Identity and Structure

**C.I. Vat Blue 43** is a carbazole-based vat dye known for its distinctive blue hue. Its chemical identity is established through various internationally recognized identifiers.

Chemical Structure:

The molecular structure of **C.I. Vat Blue 43** is based on a carbazole framework. Its IUPAC name is 4-(9H-carbazol-3-ylimino)cyclohexa-2,5-dien-1-one.

- SMILES: C1=CC=C2C(=C1)C3=C(N2)C=CC(=C3)N=C4C=CC(=O)C=C4

## Physicochemical and Tinctorial Properties

**C.I. Vat Blue 43** is a reddish-light dark blue powder.<sup>[1]</sup> While specific quantitative data such as melting and boiling points are not readily available in public literature, which is common for

complex industrial dyes, its qualitative properties and performance characteristics have been documented.

Table 1: Chemical Identifiers and Properties

Property	Value	Citation(s)
C.I. Name	Vat Blue 43	[2][3][4]
C.I. Number	53630	[2][3]
CAS Number	1327-79-3	[2][3][4][5]
Molecular Formula	C <sub>18</sub> H <sub>12</sub> N <sub>2</sub> O	[5]
Molecular Weight	272.30 g/mol	[5]
IUPAC Name	4-(9H-carbazol-3-ylimino)cyclohexa-2,5-dien-1-one	[6]
Appearance	Reddish-light dark blue powder	[1]
Synonyms	Hydron Blue R, Vat Blue RNX, Carbanol Blue LB, Sulphur Vat Blue RX	[7]

Table 2: Solubility and Color Characteristics

Solvent/Reagent	Observation	Citation(s)
Water & Alcohol	Insoluble	[1]
Sodium Sulfide Solution	Soluble, yellowish-green color	[1]
Conc. Sulfuric Acid	Faint blue, produces a blue precipitate upon dilution.	[2][3][7]
Alkaline Reducing Solution	Yellowish-orange color	[1]
Acidic Reducing Solution	Greenish-yellow color	[1]

## Experimental Protocols and Synthesis

Detailed, step-by-step experimental protocols for the synthesis of **C.I. Vat Blue 43** are largely proprietary. However, the general manufacturing method is well-documented and involves a multi-stage process.

### General Synthesis Methodology

The production of **C.I. Vat Blue 43** begins with the creation of an indophenol intermediate. This is achieved through the condensation of carbazole and p-nitrosophenol in concentrated sulfuric acid at a controlled low temperature (-20 to 23 °C), followed by reduction.[2][7]

The core of the synthesis is the subsequent vulcanization step. The intermediate, 3-(4-Hydroxyanilino)carbazole, is refluxed in a butanol and sodium polysulfide solution for approximately 24 hours.[2][7] Following this, a short heating period with sodium nitrite is performed. The butanol is then removed via steam, and the dye is precipitated by the introduction of air and the addition of salt.[2][7]

The diagram below illustrates the key stages of this manufacturing workflow.



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Caption: Figure 1: Synthesis Workflow for **C.I. Vat Blue 43**.

## Applications

**C.I. Vat Blue 43** is primarily used in the textile industry for dyeing natural fibers such as cotton, linen, and rayon.[4] Its excellent colorfastness properties make it suitable for fabrics that require high durability against washing and light exposure.[4] It is a key dye for producing denim fabrics, providing the deep, fade-resistant color characteristic of blue jeans.[4] Additionally, it can be processed into an organic pigment for broader applications.[3]

## Safety and Handling

A specific Material Safety Data Sheet (MSDS) for **C.I. Vat Blue 43** is not widely available. However, as with other vat dyes in powder form, standard laboratory precautions should be observed. These include using adequate ventilation to minimize dust generation, avoiding contact with eyes and skin, and wearing appropriate personal protective equipment such as gloves and safety goggles.[8] The dye should be stored in a cool, dry place in tightly sealed containers.[8]

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- To cite this document: BenchChem. [C.I. Vat Blue 43 chemical structure and properties]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b072164#c-i-vat-blue-43-chemical-structure-and-properties]

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